

N,N-Dimethyl-3,4-DMA hydrochloride solubility in different solvents

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Compound of Interest

Compound Name: *N,N-Dimethyl-3,4-DMA hydrochloride*

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An In-depth Technical Guide on the Solubility of **N,N-Dimethyl-3,4-DMA Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **N,N-Dimethyl-3,4-DMA hydrochloride** (also known as 3,4-Dimethoxydimethylamphetamine hydrochloride) in various common laboratory solvents. This document includes quantitative solubility data, a detailed experimental protocol for solubility determination, and a workflow visualization to aid in experimental design.

Compound Overview

N,N-Dimethyl-3,4-DMA hydrochloride is an analytical reference standard categorized as an amphetamine.^{[1][2][3][4]} It is intended for research and forensic applications.^{[1][5][6]}

Chemical Structure:

- Formal Name: 3,4-dimethoxy-N,N, α -trimethyl-benzeneethanamine, monohydrochloride^[1]
- CAS Number: 70932-19-3^[1]
- Molecular Formula: C₁₃H₂₁NO₂ • HCl^[1]
- Formula Weight: 259.8 g/mol ^[1]

Solubility Data

The solubility of **N,N-Dimethyl-3,4-DMA hydrochloride** has been determined in several common organic solvents and an aqueous buffer. The quantitative data is summarized in the table below for easy comparison.

Solvent	Solubility
Dimethylformamide (DMF)	5 mg/mL ^{[1][5]}
Dimethyl sulfoxide (DMSO)	10 mg/mL ^{[1][5]}
Ethanol	5 mg/mL ^{[1][5]}
Phosphate-Buffered Saline (PBS), pH 7.2	10 mg/mL ^{[1][5]}

Experimental Protocols for Solubility Determination

While specific experimental details from the data source are not provided, a general protocol for determining the solubility of an amine hydrochloride in various solvents can be outlined as follows. This methodology is based on standard laboratory practices for solubility testing.

Objective: To determine the solubility of **N,N-Dimethyl-3,4-DMA hydrochloride** in a given solvent at a specific temperature (e.g., room temperature).

Materials:

- **N,N-Dimethyl-3,4-DMA hydrochloride**
- Selected solvents (e.g., DMSO, Ethanol, Water)
- Analytical balance
- Vortex mixer
- Water bath sonicator
- Calibrated pipettes

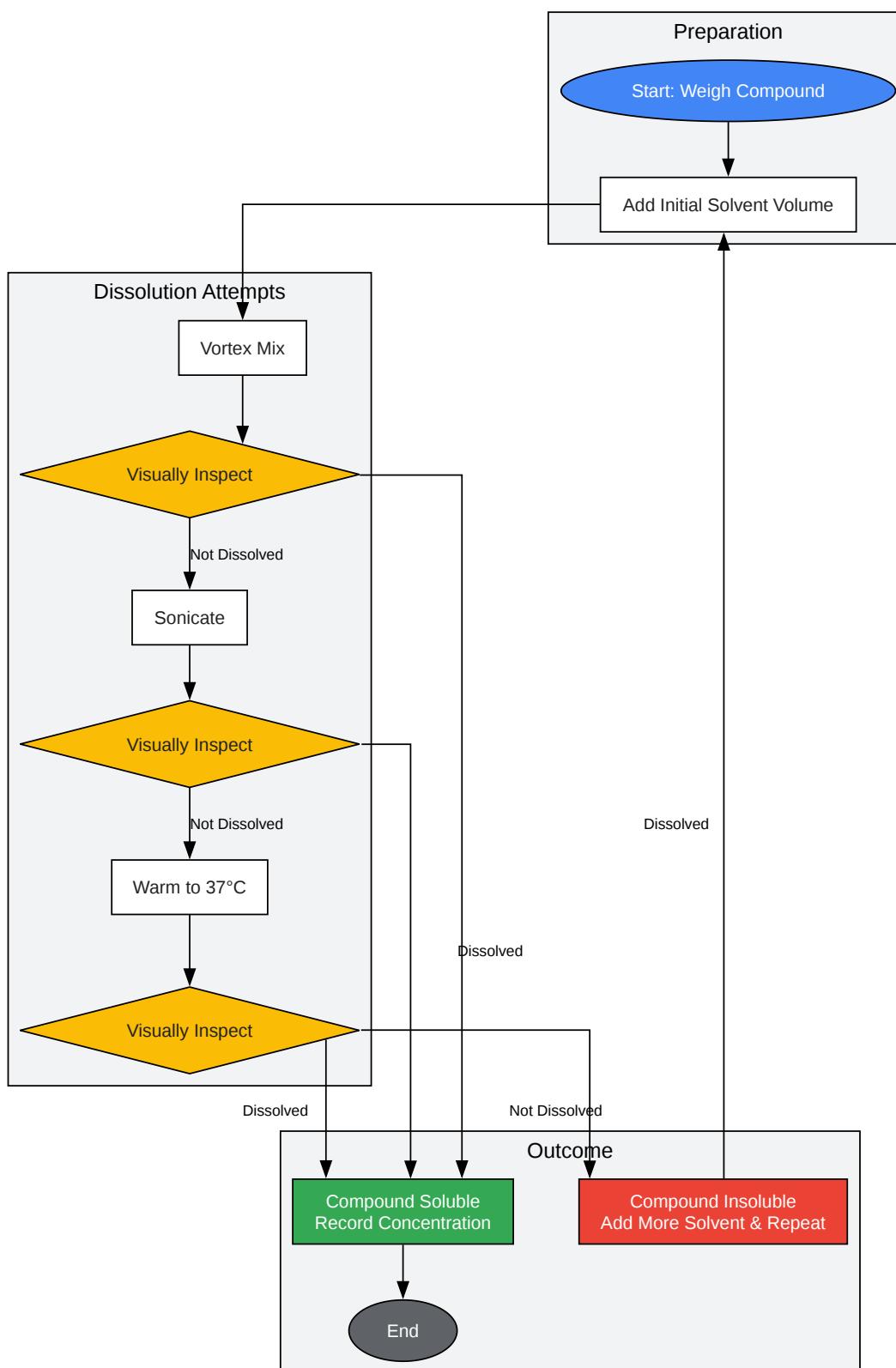
- Small glass test tubes or vials

Procedure:

- Preparation of the Test Sample: Accurately weigh a specific amount (e.g., 10 mg) of **N,N-Dimethyl-3,4-DMA hydrochloride** and place it into a small glass test tube.[\[7\]](#)
- Solvent Addition: Add a small, precise volume of the chosen solvent to the test tube in incremental portions.[\[8\]](#)[\[9\]](#)
- Mixing and Dissolution: After each addition of the solvent, vigorously shake or vortex the tube for a set period (e.g., 1-2 minutes) to facilitate dissolution.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Enhanced Dissolution Techniques: If the compound does not dissolve with vortexing alone, more rigorous methods can be employed. This can include:
 - Sonication: Place the test tube in a water bath sonicator for a short period (e.g., up to 5 minutes).[\[7\]](#)
 - Warming: Gently warm the solution to 37°C for a defined duration (5-60 minutes) to aid in solubilization.[\[7\]](#)
- Observation: After each step, visually inspect the solution for any undissolved particles. A compound is considered dissolved when the solution is clear, with no visible precipitate or cloudiness.
- Determining Solubility: Continue adding the solvent in known increments until the compound is fully dissolved. The solubility is then calculated based on the total volume of solvent used to dissolve the initial mass of the compound (expressed in mg/mL).
- Tiered Concentration Testing: If the compound is insoluble at the initial concentration, the solution can be diluted by a factor of 10, and the dissolution process is repeated.[\[7\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for determining the solubility of a chemical compound.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. N,N-dimethyl-3,4-DMA-(hydro-chloride), 1MG | Labscoop [labscoop.com]
- 5. cnreagent.com [cnreagent.com]
- 6. caymanchem.com [caymanchem.com]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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